

Florylpicoxamid: An Environmental Impact Assessment and Comparison with Alternative Fungicides

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This guide provides a comprehensive environmental impact assessment of the fungicide **Florylpicoxamid** and compares its performance with several alternative fungicides: Azoxystrobin, Tebuconazole, Chlorothalonil, and Mancozeb. The information is intended to assist researchers and professionals in making informed decisions regarding the selection and use of these crop protection agents.

Executive Summary

Florylpicoxamid is a broad-spectrum fungicide that has been registered for use on various food crops and golf courses.[1][2] While it is considered to have low acute toxicity to mammals, birds, and honeybees, regulatory agencies have identified potential risks to aquatic organisms, terrestrial invertebrates, and non-target plants.[1][2] This guide presents a detailed comparison of the environmental fate and ecotoxicological profiles of **Florylpicoxamid** and its alternatives, supported by quantitative data and experimental protocols.

Comparative Environmental Data

The following tables summarize the key environmental parameters for **Florylpicoxamid** and its alternatives. This data allows for a direct comparison of their potential environmental impact.



Ecotoxicity Data



Chemical	Organism	Endpoint	Value (mg/L)	Reference
Florylpicoxamid	Rainbow Trout (Oncorhynchus mykiss)	96h LC50	0.01	[3]
Fathead Minnow (Pimephales promelas)	96h LC50	0.015	[3]	
Daphnia magna	48h EC50	0.059	[3]	
Azoxystrobin	Rainbow Trout (Oncorhynchus mykiss)	96h LC50	0.47	[4]
Bluegill Sunfish (Lepomis macrochirus)	96h LC50	1.1	[4]	
Daphnia magna	48h EC50	0.28	[4]	_
Tebuconazole	Rainbow Trout (Oncorhynchus mykiss)	96h LC50	4.4	[5]
Bluegill Sunfish (Lepomis macrochirus)	96h LC50	5.7	[5]	
Daphnia magna	48h EC50	4.1	[5]	_
Chlorothalonil	Rainbow Trout (Oncorhynchus mykiss)	96h LC50	0.017	[6]
Bluegill Sunfish (Lepomis macrochirus)	96h LC50	0.023	[6]	
Daphnia magna	48h EC50	0.076	[6]	_



Mancozeb	Rainbow Trout (Oncorhynchus mykiss)	96h LC50	0.46	[7]
Bluegill Sunfish (Lepomis macrochirus)	96h LC50	1.54	[7]	
Daphnia magna	48h EC50	0.58	[7]	

Environmental Fate Data

Chemical	Soil Aerobic Metabolism Half-life (days)	Aquatic Aerobic Metabolism Half-life (days)	Hydrolysis Half-life (days) at pH 7	Log Kow	Bio- concentrati on Factor (BCF)
Florylpicoxam id	0.44 - 1.21	0.08 - 0.1	16.7	4.2 - 4.3	87 - 105
Azoxystrobin	72 - 164	11 - 17 (Photodegrad ation)	Stable	2.5	3.5
Tebuconazole	25.8 - 610	Stable to hydrolysis	Stable	3.7	76 - 144
Chlorothalonil	1 - 3.5	0.18 - 8.8	Stable	2.9	~30
Mancozeb	< 2	< 2	< 1	1.3	Low potential

Experimental Protocols

The data presented in this guide are derived from standardized experimental protocols, primarily following the guidelines set by the Organisation for Economic Co-operation and Development (OECD). These guidelines ensure the quality and comparability of environmental safety data for chemicals.



Aquatic Toxicity Testing

Objective: To determine the acute toxicity of the test substance to aquatic organisms.

Principle: Fish or aquatic invertebrates are exposed to a range of concentrations of the test substance in a static, semi-static, or flow-through system for a defined period (e.g., 96 hours for fish, 48 hours for daphnids). Mortality or other specified effects are observed, and the concentration that is lethal to 50% of the test organisms (LC50) or causes a specified effect in 50% of the organisms (EC50) is calculated.

Key Methodological Aspects (based on OECD Guidelines 202 and 203):

- Test Organisms: Specified species of fish (e.g., Oncorhynchus mykiss, Pimephales promelas) or aquatic invertebrates (e.g., Daphnia magna) of a defined age and health status.
- Test Conditions: Controlled temperature, lighting, and water quality parameters (pH, dissolved oxygen, hardness).
- Exposure Concentrations: A geometric series of at least five concentrations and a control group.
- Observations: Regular observation of mortality and any sublethal effects.
- Data Analysis: Statistical methods (e.g., probit analysis) are used to calculate the LC50/EC50 and its confidence limits.

Soil Metabolism Studies

Objective: To determine the rate and route of degradation of the test substance in soil under aerobic or anaerobic conditions.

Principle: The test substance, typically radiolabelled, is applied to soil samples which are then incubated under controlled laboratory conditions (temperature, moisture). At various time intervals, soil samples are extracted and analyzed to determine the concentration of the parent substance and its degradation products.

Key Methodological Aspects (based on OECD Guideline 307):

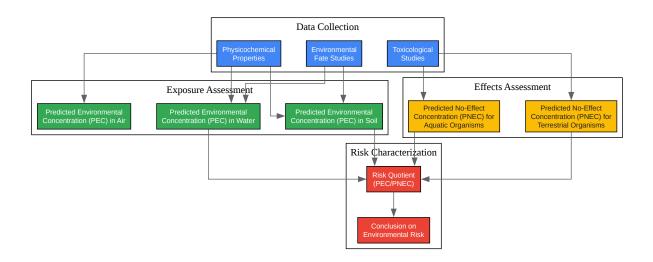


- Soil: Well-characterized soil with known physical and chemical properties.
- Test Substance: Application of the test substance at a concentration relevant to its agricultural use.
- Incubation: Controlled temperature and moisture content, with aeration for aerobic studies or purging with an inert gas for anaerobic studies.
- Analysis: Extraction of soil samples with appropriate solvents and analysis using techniques such as High-Performance Liquid Chromatography (HPLC) and Liquid Scintillation Counting (LSC) to identify and quantify the parent compound and its metabolites.
- Data Analysis: The rate of degradation is typically modeled using first-order kinetics to calculate the time required for 50% dissipation (DT50).

Environmental Impact Assessment Workflow and Degradation Pathways

The following diagrams illustrate the general workflow for an environmental impact assessment of a pesticide and the degradation pathways of **Florylpicoxamid** and its alternatives.

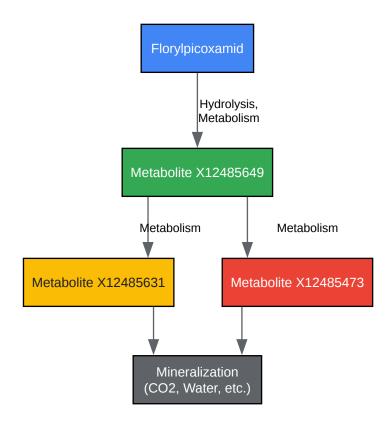




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Environmental Impact Assessment Workflow

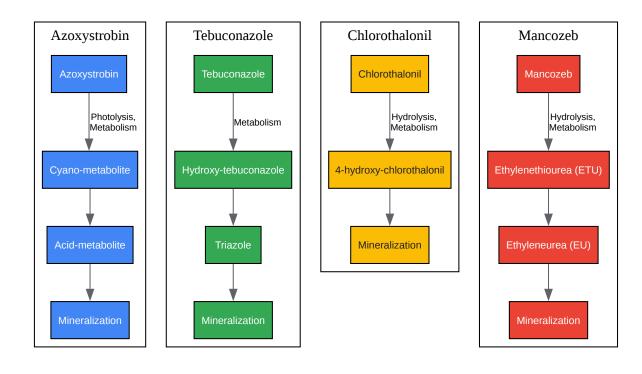




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Florylpicoxamid Degradation Pathway





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Degradation Pathways of Alternatives

Conclusion

Florylpicoxamid presents a valuable tool for integrated pest management programs, particularly in managing fungal resistance. However, its environmental risk profile, especially concerning aquatic ecosystems, necessitates careful consideration and adherence to mitigation measures. When compared to some older fungicides like Chlorothalonil, Florylpicoxamid shows a more rapid degradation in soil and water. However, its high acute toxicity to aquatic organisms is a significant concern. Alternatives such as Azoxystrobin and Tebuconazole have their own distinct environmental profiles, with varying degrees of persistence and toxicity. The selection of an appropriate fungicide should therefore be based on a thorough risk assessment that considers the specific environmental conditions of the application area and the susceptibility of local non-target organisms. This guide provides the foundational data to support such an assessment.



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